

Ethyl 3,4-dimethylpent-2-enoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 3,4-dimethylpent-2-enoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **Ethyl 3,4-dimethylpent-2-enoate**, a valuable intermediate in organic synthesis. This document collates available data on its chemical and physical properties, spectroscopic characteristics, and a detailed experimental protocol for its synthesis.

Core Properties and Data

Ethyl 3,4-dimethylpent-2-enoate is an unsaturated ester with the chemical formula $C_9H_{16}O_2$. It exists as (E) and (Z) stereoisomers. The majority of commercially available information and published data pertains to the isomeric mixture or does not specify the stereochemistry.

Chemical and Physical Properties

A comprehensive search of available scientific literature and chemical databases did not yield experimentally determined values for several key physical properties of **Ethyl 3,4-dimethylpent-2-enoate**, including its boiling point, melting point, density, and solubility. The data presented below is a combination of information from various sources.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₂	[1][2]
Molecular Weight	156.22 g/mol	[1][2]
CAS Number	21016-45-5 ((Z)-isomer)	[1]
21016-44-4 ((E)-isomer)	[2]	
Appearance	Not specified in literature	
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Ethyl 3,4-dimethylpent-2-enoate**. The following data has been reported in the literature.

Spectrum Type	Data	Source
¹ H NMR (CDCl ₃)	δ 1.08 (d, J=7 Hz, 6H), 1.30 (t, J=7 Hz, 3H), 2.15 (d, J=1.5 Hz, 3H), 2.5-3.0 (m, 1H), 4.15 (q, J=7 Hz, 2H), 5.68 (br s, 1H)	
¹³ C NMR	Data not available	
Infrared (IR)	1720-1715 cm ⁻¹ (C=O, ester), 1650-1640 cm ⁻¹ (C=C)	
Mass Spectrometry (MS)	m/z: 156 (M ⁺), 111, 83, 69, 41	[2]

Experimental Protocols

The following section details a common experimental procedure for the synthesis of **Ethyl 3,4-dimethylpent-2-enoate**.

Synthesis of Ethyl 3,4-dimethylpent-2-enoate

This protocol describes a Horner-Wadsworth-Emmons reaction, a widely used method for the stereoselective synthesis of alkenes.

Materials:

- Sodium hydride (NaH)
- Triethyl phosphonoacetate
- 3-Methyl-2-butanone
- Anhydrous diethyl ether or THF
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Standard laboratory glassware and apparatus for inert atmosphere reactions

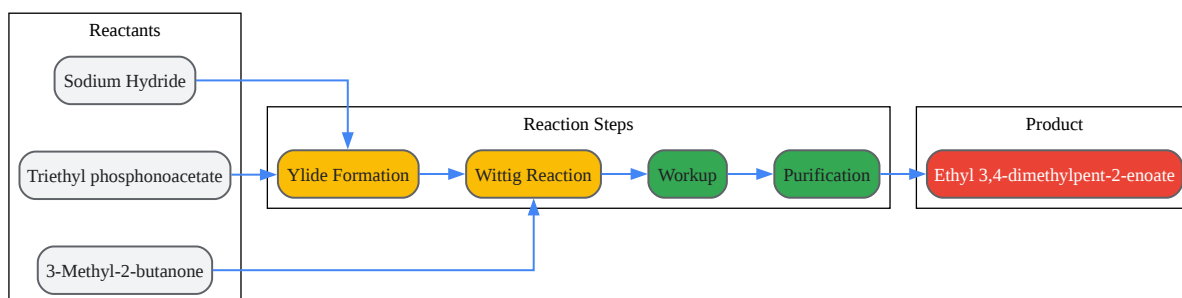
Procedure:

- A solution of triethyl phosphonoacetate in anhydrous diethyl ether is added dropwise to a stirred suspension of sodium hydride in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon) at 0 °C.
- The reaction mixture is stirred at 0 °C for 30 minutes and then at room temperature for an additional 30 minutes to ensure complete formation of the ylide.
- A solution of 3-methyl-2-butanone in anhydrous diethyl ether is then added dropwise to the reaction mixture at 0 °C.
- The reaction is allowed to warm to room temperature and stirred for several hours or until TLC analysis indicates the consumption of the starting material.

- The reaction is quenched by the slow addition of saturated aqueous ammonium chloride solution.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by fractional distillation or column chromatography to yield **Ethyl 3,4-dimethylpent-2-enoate**.

Visualizations

The following diagrams illustrate key conceptual frameworks related to **Ethyl 3,4-dimethylpent-2-enoate**.



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Caption: Synthetic workflow for **Ethyl 3,4-dimethylpent-2-enoate**.

Safety and Handling

As specific safety data for **Ethyl 3,4-dimethylpent-2-enoate** is not readily available, it is recommended to handle this compound with the standard precautions for laboratory chemicals. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work in a well-ventilated area or a fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional scientific guidance. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

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References

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- To cite this document: BenchChem. [Ethyl 3,4-dimethylpent-2-enoate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2990617#ethyl-3-4-dimethylpent-2-enoate-basic-properties]

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